

(Methylthio)acetonitrile: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: (Methylthio)acetonitrile

Cat. No.: B147334

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CAS Number: 35120-10-6

(Methylthio)acetonitrile, a versatile organosulfur compound, serves as a valuable building block in organic synthesis and holds potential for applications in drug discovery and development. This technical guide provides an in-depth overview of its chemical properties, a detailed experimental protocol for its synthesis, and a summary of its current understanding within the context of medicinal chemistry.

Chemical and Physical Properties

(Methylthio)acetonitrile is a clear, colorless to light yellow liquid. A comprehensive summary of its key chemical and physical properties is presented in Table 1.

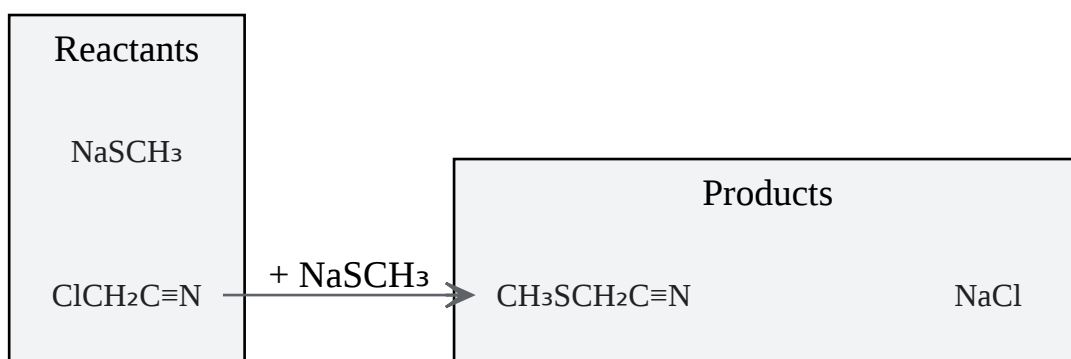
Property	Value	Reference
CAS Number	35120-10-6	[1][2]
Molecular Formula	C ₃ H ₅ NS	[2]
Molecular Weight	87.14 g/mol	[2]
Boiling Point	61-63 °C at 15 mmHg	
Density	1.039 g/mL at 25 °C	
Refractive Index (n ²⁰ /D)	1.483	
Flash Point	154 °F	
Solubility	Soluble in common organic solvents.	
InChI Key	ZRIGDBVSVFSVLL-UHFFFAOYSA-N	[2]
SMILES	CSCC#N	[3]

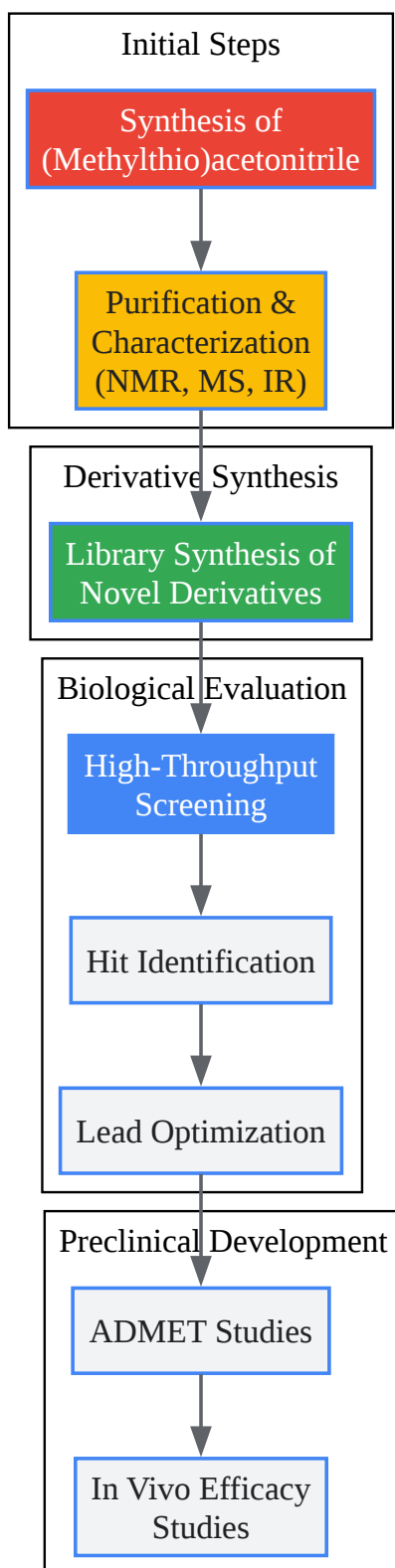
Experimental Protocols

Synthesis of (Methylthio)acetonitrile

A plausible and efficient method for the synthesis of **(Methylthio)acetonitrile** involves the nucleophilic substitution of chloroacetonitrile with a methylthiolate source, such as sodium thiomethoxide. This reaction is analogous to the synthesis of similar mercaptoacetonitrile derivatives.[1]

Reaction Scheme:





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References

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- 3. labshake.com [labshake.com]
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